

Investigating TAAR1 agonist 1 effects on serotonergic neurons

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Compound of Interest

Compound Name: TAAR1 agonist 1

Cat. No.: B12381592

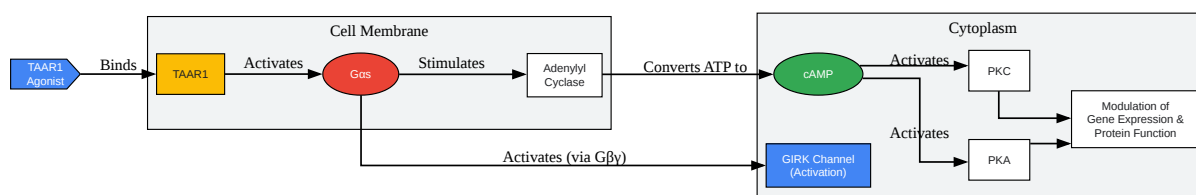
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Core Signaling Pathways of TAAR1

TAAR1 is a G α s-coupled receptor.[1] Its activation by an agonist initiates a canonical signaling cascade that ultimately modulates neuronal excitability and function. The primary mechanism involves the production of cyclic AMP (cAMP) and the subsequent activation of protein kinases. [2] Additionally, TAAR1 activation influences ion channel activity, which is central to its inhibitory effect on neuron firing.[3]

Intracellular Signaling Cascade

The primary signaling pathway for TAAR1 is detailed below.

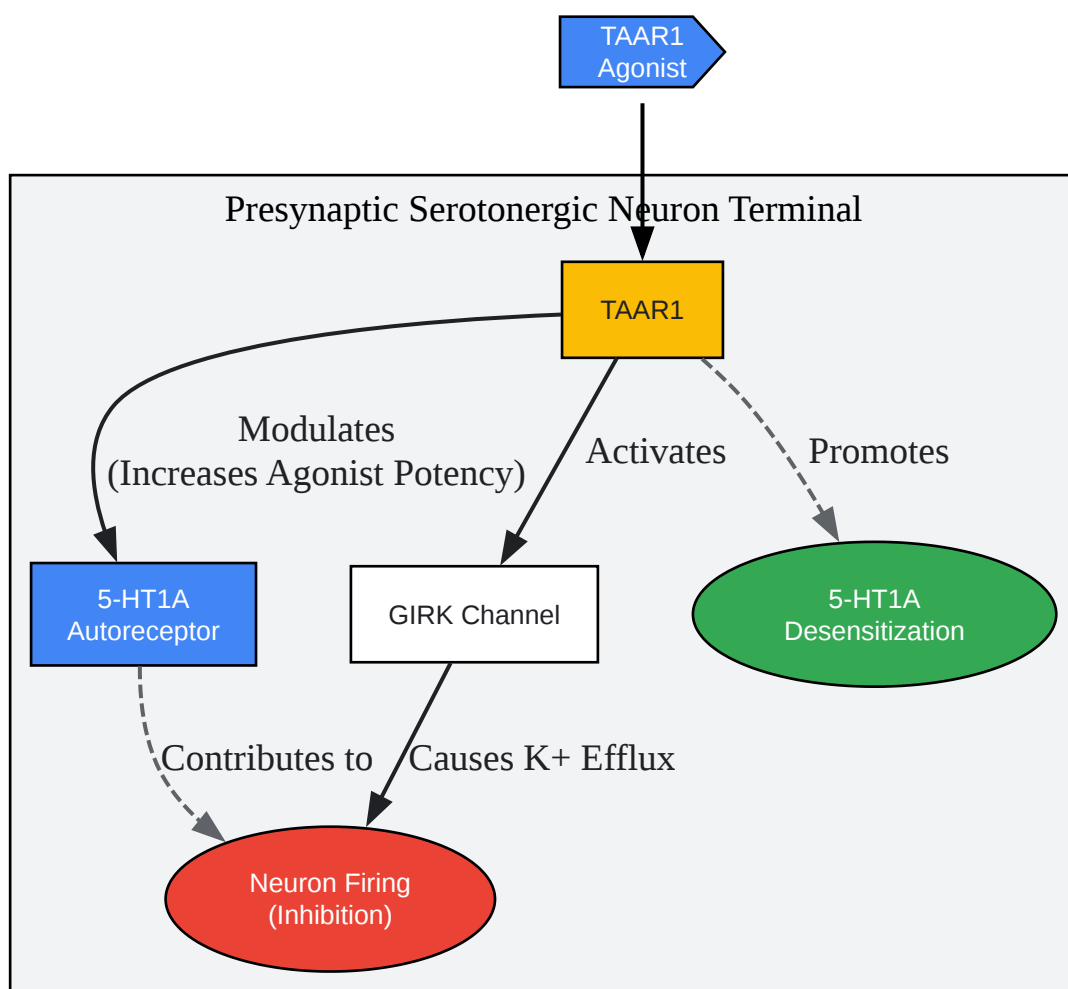


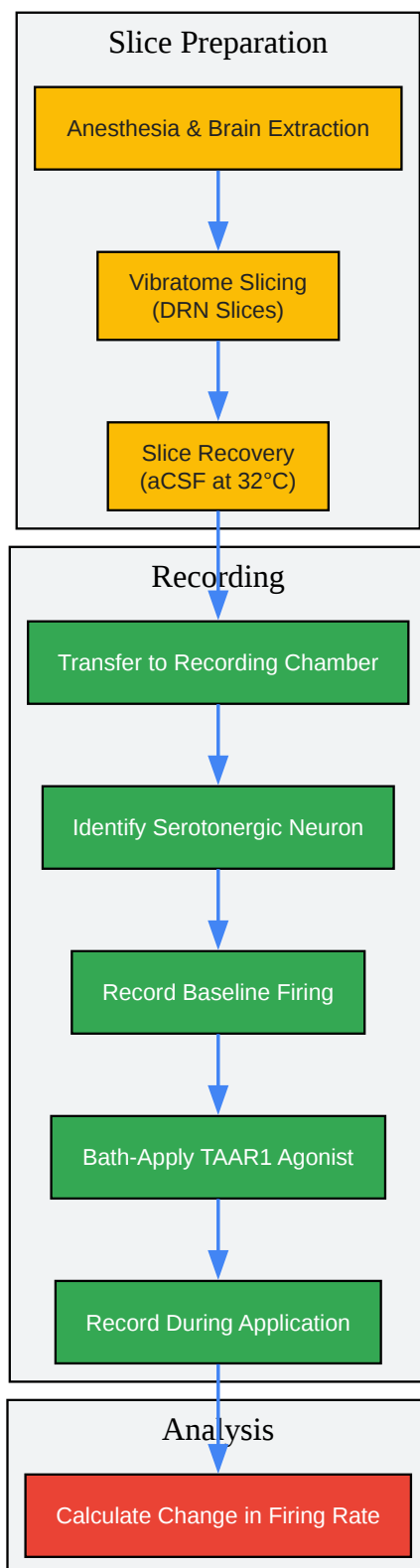
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Caption: TAAR1 intracellular signaling cascade.

Interaction with 5-HT1A Autoreceptors

TAAR1 activation does not occur in isolation. On serotonergic neurons, it has a significant functional interaction with 5-HT1A autoreceptors, which are inhibitory G α i-coupled receptors that regulate neuronal activity. TAAR1 activation has been shown to increase the potency of 5-HT1A agonists and is necessary for the desensitization of these autoreceptors.^{[3][4]} This interaction suggests that TAAR1 can fine-tune the primary feedback mechanism of the serotonergic system.





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References

- 1. Frontiers | Biochemical and Functional Characterization of the Trace Amine-Associated Receptor 1 (TAAR1) Agonist RO5263397 [frontiersin.org]
- 2. Serotonin control of central dopaminergic function: focus on in vivo microdialysis studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. TAAR1 activation modulates monoaminergic neurotransmission, preventing hyperdopaminergic and hypoglutamatergic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The Case for TAAR1 as a Modulator of Central Nervous System Function - PMC [pmc.ncbi.nlm.nih.gov]
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